

A Technical Guide to the Physicochemical Properties of 3-(Dimethylamino)benzoic Acid

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Compound of Interest

Compound Name: 3-(Dimethylamino)benzoic acid

Cat. No.: B154052

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **3-(Dimethylamino)benzoic acid**, a compound of interest in various biochemical assays and synthetic applications. This document outlines its key physical constants, details the standard methodologies for their experimental determination, and illustrates a relevant biochemical workflow in which this compound is utilized.

Physicochemical Data Summary

The melting and boiling points of **3-(Dimethylamino)benzoic acid** are critical parameters for its identification, purification, and handling in a laboratory setting. The data, collated from various sources, are presented below.

Physical Property	Value (°C)	Value (K)
Melting Point	147.5 - 153.5	420.65 - 426.65
148 - 150[1][2][3]	421.15 - 423.15	
149 - 152	422.15 - 425.15	
150 - 153	423.15 - 426.15	
151	424.15	
Boiling Point	293.03 (rough estimate)	566.18
298	571.15	
323.8 ± 25.0 (at 760 mmHg)[1]	596.95 ± 25.0	

Experimental Protocols

Accurate determination of melting and boiling points is fundamental to chemical analysis. The following sections describe the standard operating procedures for these measurements.

Melting Point Determination (Capillary Method)

The capillary method is the most common technique for determining the melting point of a solid crystalline substance.[1][2]

Principle: A small, finely powdered sample is heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is recorded as the melting point. Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to lower and broaden the melting range.[4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[4]
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)

- Mortar and pestle
- Heating medium (e.g., silicone oil for Thiele tube)

Procedure:

- Sample Preparation: The sample must be completely dry and finely powdered.[1] A small amount of the **3-(Dimethylamino)benzoic acid** powder is introduced into the open end of a capillary tube. The tube is then tapped gently or dropped through a long glass tube to pack the sample tightly into the sealed end, forming a column of 2-3 mm in height.
- Apparatus Setup:
 - Melting Point Apparatus: The capillary tube is inserted into the heating block of the apparatus.
 - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. This assembly is then inserted into the Thiele tube containing heating oil.[4]
- Determination:
 - A rapid initial heating is performed to determine an approximate melting point.[4]
 - The apparatus is allowed to cool. A new sample is then heated slowly, at a rate of approximately 1-2°C per minute, as the temperature approaches the approximate melting point.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination (Micro Scale Method)

For small quantities of liquid, the micro boiling point method using a Thiele tube is a common and accurate procedure.[5][6]

Principle: A liquid's boiling point is the temperature at which its vapor pressure equals the external atmospheric pressure. In this method, a small sample is heated, and the temperature at which a continuous stream of bubbles emerges from an inverted capillary and then stops, causing the liquid to be drawn back into the capillary upon cooling, is taken as the boiling point.

[3][6][7]

Apparatus:

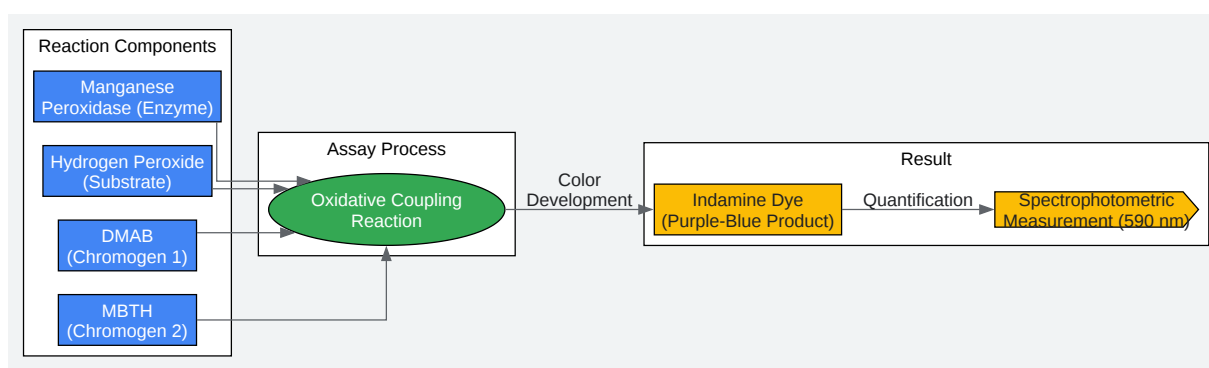
- Thiele tube or a small test tube with a heating bath (e.g., oil bath)
- Thermometer (calibrated)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or hot plate)

Procedure:

- Sample Preparation: A small amount (a few milliliters) of the liquid sample is placed into the small test tube.
- Apparatus Setup: A capillary tube, sealed at one end, is placed into the test tube with its open end down.[7] The test tube is then attached to a thermometer.
- Heating: The assembly is placed in a Thiele tube or an oil bath and heated gently.[7] Initially, trapped air will be expelled from the capillary tube.
- Observation: As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the inverted capillary tube.[3][6]
- Determination: The heat source is removed once a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow and eventually stop. The temperature at the precise moment the liquid is drawn back into the capillary tube is recorded as the boiling point.[3][6][7]

Visualization of a Relevant Workflow

3-(Dimethylamino)benzoic acid (DMAB) is a chromogenic substrate used in the determination of manganese peroxidase (MnP) activity. The assay is based on the oxidative coupling of DMAB with 3-methyl-2-benzothiazolinone hydrazone (MBTH) in the presence of MnP, Mn^{2+} , and H_2O_2 , which produces a distinct purple-blue color.[8]



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Caption: Workflow for Manganese Peroxidase activity assay using DMAB and MBTH.

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